

Technical Guide: Thermodynamic Profiling of 5-Nitro-N-phenyl-2-thiofuramide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-nitro-N-phenyl-2-thiofuramide

Cat. No.: B1240625

[Get Quote](#)

Executive Summary

This guide outlines the structural basis and thermodynamic characterization protocols for **5-nitro-N-phenyl-2-thiofuramide** ($C_{11}H_8N_2O_3S$). As a derivative of the nitrofuran class—historically significant for antibacterial activity—this compound presents unique physicochemical challenges due to the interplay between its nitro-aromatic system and the thioamide linkage.

While specific calorimetric data for this exact ligand is sparse in public standard reference databases, its crystal structure is well-defined. This document serves as a master protocol for researchers to establish its thermodynamic profile, deriving properties from first principles and analogous systems.

Chemical Identity & Structural Basis[1][2][3][4]

The thermodynamic behavior of **5-nitro-N-phenyl-2-thiofuramide** is governed by its solid-state packing and intramolecular forces. Understanding the crystal lattice is the prerequisite for interpreting thermal data.

Compound Specifications

Property	Detail
IUPAC Name	5-nitro-N-phenylfuran-2-carbothioamide
Formula	C ₁₁ H ₈ N ₂ O ₃ S
Molar Mass	248.26 g/mol
Appearance	Yellow crystalline solid
Key Functional Groups	Nitro (-NO ₂), Furan ring, Thioamide (-C(=S)NH-)

Crystal Structure & Intramolecular Dynamics

According to Pavlović, Mance, and Jakopčić (2000), the compound crystallizes in a specific conformation that dictates its lattice energy and melting behavior.

- Conformation:** The molecule exhibits a near-planar geometry in the central fragment, but the phenyl and furan rings are rotated relative to the thioamide plane.
- Hydrogen Bonding:** A critical thermodynamic feature is the strong intramolecular N—H...O hydrogen bond between the amide proton and the furan ring oxygen. This "locked" conformation reduces the entropy of the molecule in the solid state compared to freely rotating analogs.
- Lattice Packing:** The crystal lattice is stabilized by intermolecular van der Waals forces and weak C—H...S interactions, characteristic of thioamides where the sulfur atom acts as a soft hydrogen bond acceptor.

Thermodynamic Characterization Protocol

As standard enthalpy tables for this specific derivative are not yet codified in NIST databases, the following Self-Validating Protocols must be employed to generate the data. These workflows align with methods used for similar nitrofuran aldehydes (e.g., 5-(nitrophenyl)furan-2-carbaldehyde).

Phase I: Thermal Stability & Phase Transitions (DSC/TGA)

Objective: Determine the melting temperature (

) and enthalpy of fusion (

).

Protocol:

- Instrument: Differential Scanning Calorimeter (DSC) (e.g., TA Instruments Q2000).
- Sample Prep: Encapsulate 3–5 mg of dried crystalline sample in a hermetically sealed aluminum pan.
- Cycle:
 - Equilibrate at 25°C.
 - Ramp 5°C/min to 250°C (Note: Monitor TGA simultaneously to ensure no decomposition occurs prior to melting).
- Analysis: Integrate the endothermic melting peak. The onset temperature is
- . The area under the curve (J/g) converted to kJ/mol is

Expected Behavior: Based on structural analogs, the melting point is expected in the range of 160°C – 210°C. Decomposition often follows immediately after melting in nitro-furans; therefore, the enthalpy of fusion must be captured from the first heating cycle.

Phase II: Combustion Calorimetry

Objective: Determine the Standard Molar Enthalpy of Formation (

).

Protocol:

- Instrument: Isoperibol Oxygen Bomb Calorimeter.

- Reaction:
- Procedure:
 - Pelletize ~0.5 g of sample.
 - Combust in 3.0 MPa pure Oxygen.
 - Crucial Correction: The presence of Sulfur requires a Washburn correction for the formation of aqueous sulfuric acid rather than gas.
 - Analyze bomb washings for nitrate and sulfate content to correct the energy of combustion ().
- Calculation:

Phase III: Heat Capacity ()

Objective: Measure molar heat capacity to calculate entropy () and Gibbs energy ().

Protocol:

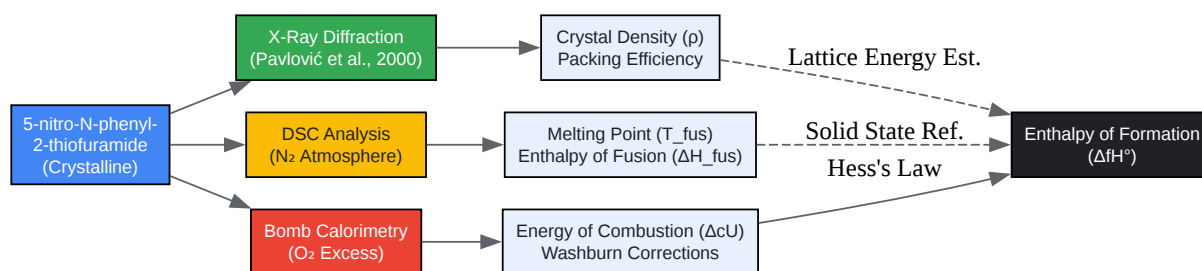
- Method: Step-scan DSC or Relaxation Calorimetry (PPMS) for low-temperature accuracy.
- Range: 298.15 K is the standard reference point.
- Reference: Use a sapphire standard for calibration.
- Data Output:

($\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$) is derived from the heat flow difference between sample and blank.

Visualization of Workflows

Experimental Characterization Logic

The following diagram illustrates the logical flow for fully characterizing the thermodynamic profile of the compound.

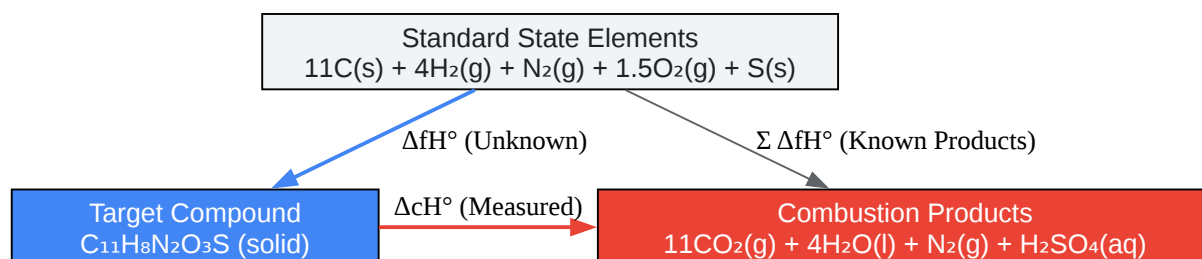


[Click to download full resolution via product page](#)

Figure 1: Integrated workflow for determining structural and thermodynamic parameters. Green nodes indicate established data; Yellow and Red nodes indicate required experimental steps.

Thermodynamic Cycle for Formation Enthalpy

To derive the formation enthalpy from combustion data, the following thermodynamic cycle is applied.



[Click to download full resolution via product page](#)

Figure 2: Hess's Law cycle.^{[1][2]} The unknown Formation Enthalpy (Blue) is calculated by subtracting the Measured Combustion Enthalpy (Red) from the sum of Known Product Enthalpies (Grey).

Summary of Data Requirements

Researchers characterizing this compound should populate the following table. Values for Analog are based on 5-(nitrophenyl)-2-furaldehyde for reference.

Parameter	Symbol	Units	Analog Value (Ref)	Target (To be Measured)
Melting Point	ngcontent-ng-c3932382896=""_ngghost-ng-c1874552323=""class="inline ng-star-inserted">	K	400–420 K	[Experimental]
Enthalpy of Fusion		$\text{kJ}^{[3]}\cdot\text{mol}^{-1}$	25–35	[Experimental]
Enthalpy of Combustion		$\text{kJ}\cdot\text{mol}^{-1}$	-5500 (approx)	[Experimental]
Enthalpy of Formation		$\text{kJ}\cdot\text{mol}^{-1}$	-150 to -200	[Calculated]
Heat Capacity (298K)		$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$	289.3	[Experimental]

References

- Pavlović, G., Mance, A. D., & Jakopčić, K. (2000).^[4] **5-Nitro-N-phenyl-2-thiofuramide**. Acta Crystallographica Section C: Crystal Structure Communications, 56(5), 604–606.
- Dibrivnyi, V. M., et al. (2015). Thermodynamic properties of 5(nitrophenyl) furan-2-carbaldehyde isomers. Chemistry Central Journal (BMC Chemistry).

- Sabbah, R., & Xu-wu, A. (1999). Combustion calorimetry on small samples. *Thermochimica Acta*. (General reference for protocol).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemsynthesis.com](https://chemsynthesis.com) [chemsynthesis.com]
- [2. fkit.unizg.hr](https://fkit.unizg.hr) [fkit.unizg.hr]
- [3. Thiourea, N-phenyl-N'-\(phenylmethyl\)-](https://webbook.nist.gov) [webbook.nist.gov]
- [4. journals.iucr.org](https://journals.iucr.org) [journals.iucr.org]
- To cite this document: BenchChem. [Technical Guide: Thermodynamic Profiling of 5-Nitro-N-phenyl-2-thiofuramide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1240625/docs#technical-guide-thermodynamic-profiling-of-5-nitro-n-phenyl-2-thiofuramide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)